

Operational Disposal Protocol: 3-Hydroxy-1-indanone

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Compound of Interest

Compound Name: 3-Hydroxy-1-indanone

CAS No.: 26976-59-0

Cat. No.: B1295786

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Executive Summary & Immediate Directive

3-Hydroxy-1-indanone (CAS: 13337-71-8) is a chiral organic intermediate used primarily in the synthesis of pharmaceutical compounds. While not classified as a P-listed or U-listed acute toxin under US EPA RCRA regulations, it is an irritant and chemically reactive organic solid.

Core Disposal Directive:

- Do NOT dispose of via sink drains or municipal trash.
- Primary Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.
- Segregation: Strictly segregate from strong oxidizing agents to prevent exothermic reactions.

Chemical Characterization & Hazard Profile

Effective disposal requires understanding the chemical's physical and reactive properties. The following data dictates the waste stream selection.

Property	Specification	Operational Implication
CAS Number	13337-71-8	Use for waste manifesting and inventory tracking.
Physical State	Solid (Crystalline Powder)	Requires "Solid Waste" drum unless dissolved.
Melting Point	40–42 °C	Low melting point; store waste in cool areas to prevent fusing/clumping.
Flash Point	>110 °C	Not classified as D001 (Ignitable) unless in flammable solvent.
Solubility	~6.5 g/L (Water)	Low water solubility. Will precipitate in drains, causing clogs and contamination.
GHS Hazards	H315, H319, H335	Irritant to eyes, skin, and respiratory system.[1] Handle with PPE.
Reactivity	Incompatible with Oxidizers	CRITICAL: Do not place in waste containers with nitric acid, perchlorates, or permanganates.

Waste Stream Segregation Logic

To ensure a self-validating safety system, waste must be segregated based on chemical compatibility rather than just "convenience."

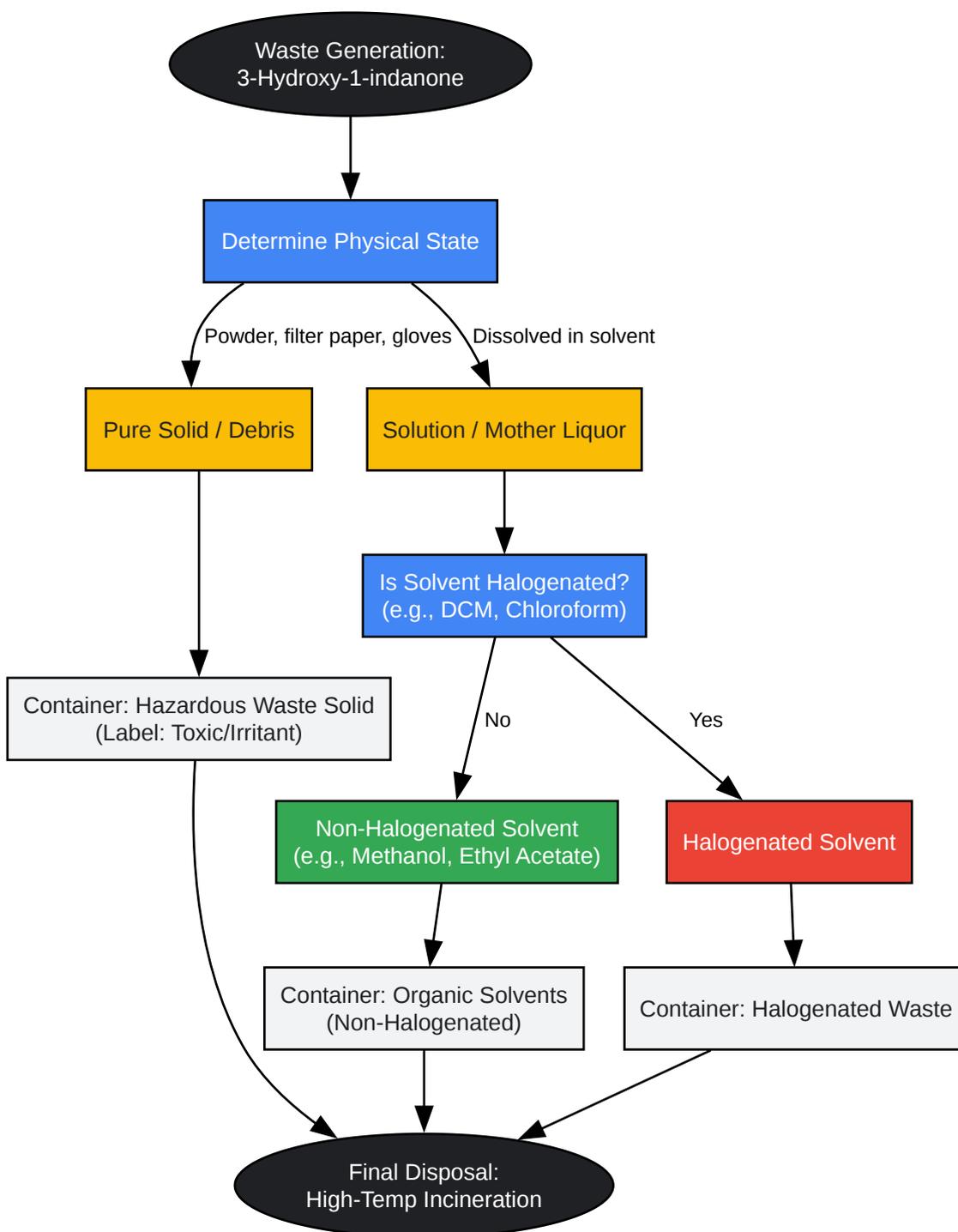
The "Self-Validating" Segregation System

- Halogen Check: **3-Hydroxy-1-indanone** is non-halogenated. However, if dissolved in Dichloromethane (DCM) or Chloroform, the entire mixture defaults to the Halogenated Waste stream.

- Oxidizer Exclusion: The hydroxyl (-OH) and ketone (=O) functionalities make this compound a fuel source. Never mix with oxidizing waste streams (e.g., Chromic acid waste).

Disposal Decision Tree (Visualization)

The following diagram outlines the logical flow for categorizing **3-Hydroxy-1-indanone** waste.



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Figure 1: Decision logic for segregating **3-Hydroxy-1-indanone** waste streams to ensure regulatory compliance and safety.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Excess Reagent)

Context: Expired shelf-life material or excess weighing residue.

- PPE Verification: Don nitrile gloves, safety glasses, and a lab coat. If handling large quantities (>100g) outside a fume hood, use an N95 dust mask or half-face respirator (P100) to prevent inhalation of dust (H335).
- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar.
 - Why? Narrow necks increase spill risk during solid transfer.
- Transfer: Transfer the solid carefully to the container. Do not fill >90% capacity.
- Labeling: Apply a hazardous waste label.
 - Constituents: "**3-Hydroxy-1-indanone**, Solid."
 - Hazards: Check "Toxic" and "Irritant."^[2]
- Secondary Containment: Place the sealed jar into the satellite accumulation area's secondary containment tray.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Context: Mother liquor remaining after crystallization or reaction workup.

- pH Verification: Check the pH of the solution.
 - Requirement: pH should be between 5 and 9.

- Action: If highly acidic or basic, neutralize carefully before adding to the organic solvent drum to prevent drum corrosion or unexpected heat generation.
- Solvent Identification: Determine the primary solvent.
 - If Halogenated (DCM, etc.): Pour into the Red (or site-specific) Halogenated Waste carboy.
 - If Non-Halogenated (MeOH, EtOAc, Acetone): Pour into the Clear/Yellow Non-Halogenated Waste carboy.
- Documentation: Log the volume added on the waste container's log sheet. Explicitly write "contains **3-Hydroxy-1-indanone**" to alert downstream handlers of potential skin irritants.

Scenario C: Spill Cleanup Contingency

Context: Accidental release on the benchtop or floor.

- Isolate: Evacuate the immediate area if the spill is large (>50g) and dust is airborne.
- Dry Spill (Powder):
 - Do NOT sweep vigorously (generates dust).
 - Use a scoop or stiff paper to gently corral the powder.
 - Place waste in a sealable bag or jar.
 - Wipe the surface with a damp paper towel (water/ethanol mixture). Dispose of the towel as solid hazardous waste.
- Wet Spill (Solution):
 - Cover with an inert absorbent (Vermiculite or clay-based absorbent). Do not use paper towels alone if the solvent is flammable.
 - Scoop the saturated absorbent into a waste container.
 - Wash the surface with soap and water.[3]

Regulatory & Compliance Framework

Adherence to these codes ensures compliance with US EPA and local regulations.

- RCRA Classification:
 - **3-Hydroxy-1-indanone** is not listed on the P-list (acutely toxic) or U-list (toxic).
 - Waste Code Assignment:
 - If pure solid: Non-Regulated Chemical Waste (unless state regulations differ).
Recommendation: Manage as Hazardous for safety.
 - If in flammable solvent (Flash point <60°C): D001 (Ignitable).[4]
 - If in toxic solvent (e.g., Benzene): D001, D018.
- DOT Shipping (for pure solid):
 - Generally not regulated as a hazardous material for transport unless testing proves specific toxicity/flammability thresholds are met.
 - Best Practice: Ship as "Chemicals, n.o.s." (not otherwise specified) via licensed haulers.

References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 6735, 1-Indanone (Structural Analog). Retrieved from [[Link](#)]
- US Environmental Protection Agency (EPA). (2023).[5] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]

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Sources

- [1. Page loading... \[guidechem.com\]](#)
- [2. 1-Indanone | C9H8O | CID 6735 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. westliberty.edu \[westliberty.edu\]](#)
- [4. epa.gov \[epa.gov\]](#)
- [5. Chapter 850: \[services.statescape.com\]](#)
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